

An In-Depth Technical Guide to Isopropyl Cyanoacetate

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Compound of Interest

Compound Name: Isopropyl cyanoacetate

Cat. No.: B077066

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For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical reagents is paramount. **Isopropyl cyanoacetate**, a versatile building block in organic synthesis, is one such compound. This guide provides core technical data, a detailed experimental protocol for its synthesis, and a logical workflow visualization to support its application in research and development.

Core Molecular Data

Isopropyl cyanoacetate is an organic compound valued for its reactive methylene group, which is activated by adjacent cyano and ester functionalities. This reactivity makes it a crucial intermediate in various chemical transformations, particularly in the synthesis of heterocyclic compounds.

Property	Value	Citations
Chemical Formula	C ₆ H ₉ NO ₂	[1][2]
Linear Formula	NCCH ₂ COOCH(CH ₃) ₂	[3]
Molecular Weight	127.14 g/mol	[1][2][3]
IUPAC Name	propan-2-yl 2-cyanoacetate	[1]
CAS Number	13361-30-3	[2][3]

Synthesis of Isopropyl Cyanoacetate: Experimental Protocol

The most common method for synthesizing **isopropyl cyanoacetate** is through the Fischer esterification of cyanoacetic acid with isopropyl alcohol, utilizing an acid catalyst. This reaction is equilibrium-driven, often requiring the removal of water to achieve a high yield.

Objective:

To synthesize **isopropyl cyanoacetate** via acid-catalyzed esterification.

Materials:

- Cyanoacetic acid
- Isopropyl alcohol (Isopropanol)
- Concentrated sulfuric acid (H_2SO_4) or p-Toluenesulfonic acid
- Toluene or another suitable solvent for azeotropic removal of water
- Sodium bicarbonate (NaHCO_3) solution, saturated
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dean-Stark apparatus or Soxhlet extractor with a drying agent
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

- Distillation apparatus

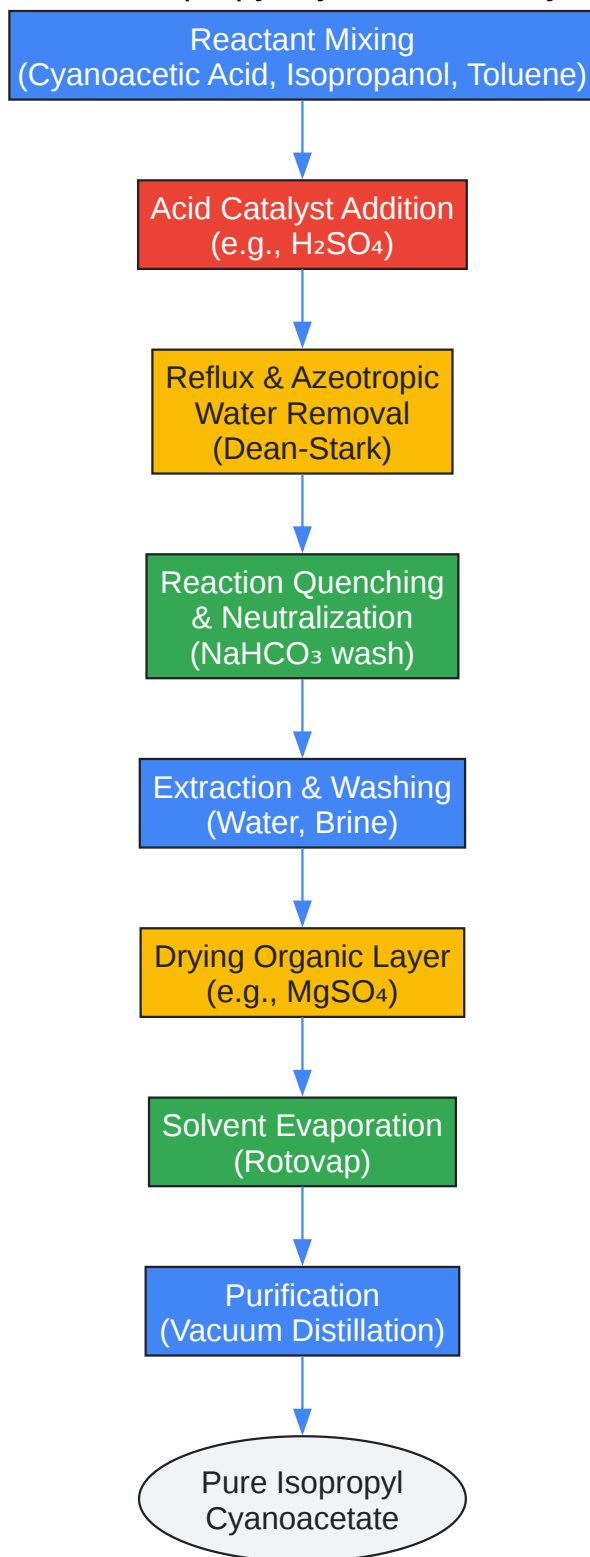
Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine cyanoacetic acid, a molar excess of isopropyl alcohol (typically 2-3 equivalents), and a suitable solvent such as toluene.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- **Reflux and Water Removal:** Heat the mixture to reflux. The water formed during the esterification will be azeotropically removed with the solvent and collected in the Dean-Stark trap. Continue the reflux until no more water is collected, indicating the reaction is nearing completion.
- **Work-up - Neutralization:** Cool the reaction mixture to room temperature. Carefully transfer the mixture to a separatory funnel and wash it sequentially with water, a saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent and excess isopropyl alcohol using a rotary evaporator.
- **Purification:** The crude **isopropyl cyanoacetate** can be purified by vacuum distillation to yield the final, high-purity product.

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis and purification of **isopropyl cyanoacetate** as described in the protocol.

Workflow for Isopropyl Cyanoacetate Synthesis

[Click to download full resolution via product page](#)Workflow for **Isopropyl Cyanoacetate** Synthesis

This technical guide provides essential information for the effective use of **isopropyl cyanoacetate** in a laboratory setting. The compound's well-defined properties and established synthetic routes make it a reliable reagent for professionals engaged in chemical synthesis and drug discovery.

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References

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